

Application Notes and Protocols for SH514 Stock Solutions

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Compound of Interest

Compound Name: SH514

Cat. No.: B15613613

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **SH514** stock solutions for research purposes. **SH514** is a potent and specific inhibitor of Interferon Regulatory Factor 4 (IRF4), a key transcription factor in the survival and proliferation of multiple myeloma cells.^{[1][2]}

Introduction

SH514 is a small molecule inhibitor that targets the DNA-binding domain of IRF4 with an IC_{50} of 2.63 μM .^{[1][2]} By binding to IRF4, **SH514** blocks its transcriptional activity, leading to the downregulation of downstream target genes essential for cell cycle progression and survival.^[1]^[2] These notes are intended to provide researchers with standardized procedures for preparing and using **SH514** in a laboratory setting to ensure experimental reproducibility and accuracy.

Quantitative Data Summary

The following table summarizes the key quantitative data for **SH514**:

Property	Value	Reference
Molecular Weight	514.66 g/mol	[1]
Molecular Formula	C ₃₂ H ₃₈ N ₂ O ₄	[1]
IC ₅₀ (IRF4 Inhibition)	2.63 µM	[1][2]
Binding Affinity (K _D for IRF4-DBD)	1.28 µM	[2][3]
Solubility in DMSO	80.00 mg/mL (155.44 mM)	[1]

Experimental Protocols

Preparation of a 10 mM SH514 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SH514** in dimethyl sulfoxide (DMSO).

Materials:

- **SH514** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate **SH514**: Allow the vial of **SH514** powder to come to room temperature before opening to prevent condensation.

- **Weigh SH514:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out 5.15 mg of **SH514** powder into the tube.
- **Add DMSO:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **SH514** powder.
- **Dissolve SH514:** Close the tube tightly and vortex the solution until the **SH514** is completely dissolved. Gentle warming and sonication can be used to aid dissolution if necessary.^[1]
- **Aliquot and Store:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the stock solution aliquots at -20°C for short-term storage or -80°C for long-term storage.^[1] When stored properly in a solvent, **SH514** is stable for up to one year.^[1]

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **SH514** and DMSO.
- Handle **SH514** powder in a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

Preparation of Working Solutions

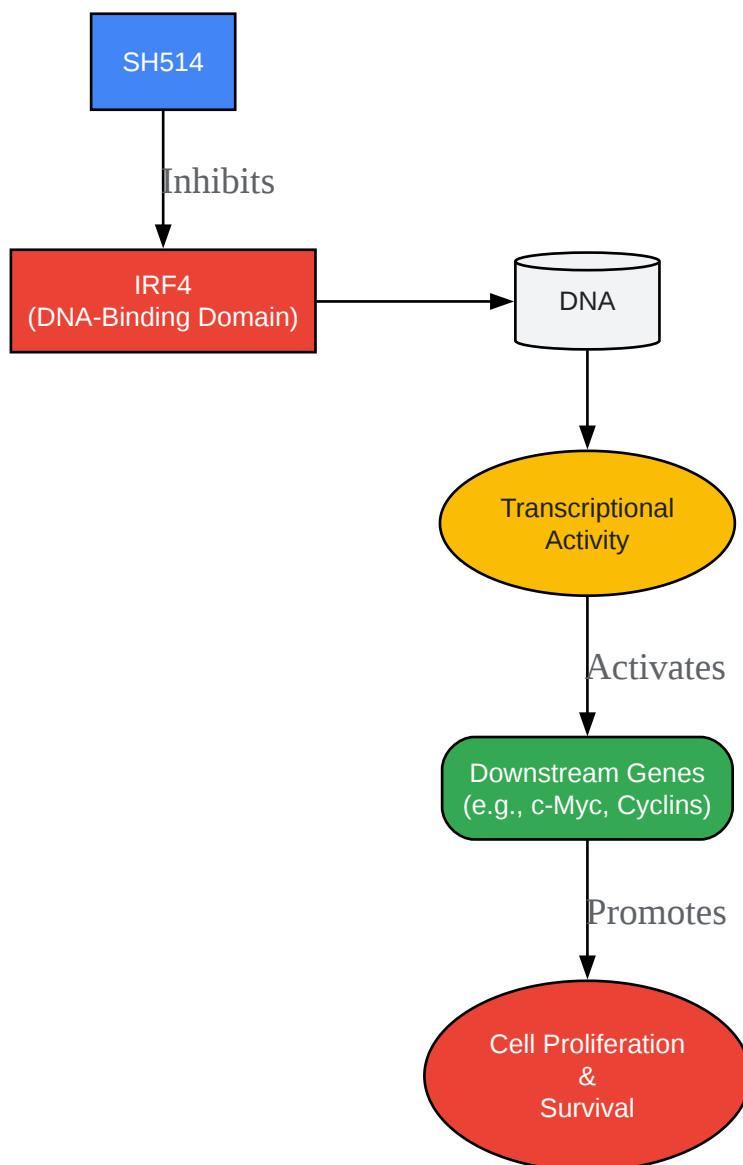
To prepare working solutions, the 10 mM stock solution can be further diluted in an appropriate cell culture medium or buffer.

Important Considerations:

- When diluting a DMSO stock solution into an aqueous buffer or medium, it is crucial to add the stock solution to the aqueous solution while vortexing to prevent precipitation of the compound.
- The final concentration of DMSO in the experimental setup should be kept low (typically <0.5%) to avoid solvent-induced cellular toxicity.

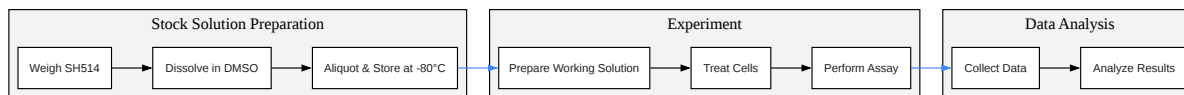
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **SH514** and the experimental workflow for its use.



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Caption: **SH514** inhibits IRF4, blocking its transcriptional activity.



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Caption: Workflow for preparing and using **SH514** in experiments.

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